

# Technical-Guide: Molecular Weight of Arabinose-1-<sup>13</sup>C

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## Compound of Interest

Compound Name: Arabinose-1-<sup>13</sup>C

Cat. No.: B117926

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides a detailed calculation for the molecular weight of Arabinose-1-<sup>13</sup>C, a stable isotope-labeled form of the monosaccharide arabinose. The incorporation of a <sup>13</sup>C isotope at a specific position is a critical tool in metabolic research, flux analysis, and as an internal standard in mass spectrometry-based quantification, lending precision to drug development and biological studies.

## Foundational Data: Atomic and Molecular Weights

The calculation of the molecular weight of isotopically labeled Arabinose-1-<sup>13</sup>C requires precise atomic mass data for its constituent elements and the specific carbon isotope.

The molecular formula for arabinose is C<sub>5</sub>H<sub>10</sub>O<sub>5</sub> [1][2][3][4][5]. The standard molecular weight of unmodified arabinose is approximately 150.13 g/mol [1][4].

To determine the molecular weight of the labeled compound, the standard atomic weights of carbon, hydrogen, and oxygen, along with the specific atomic mass of the Carbon-13 isotope, are necessary.

Table 1: Atomic Mass and Weight Data

Element / Isotope	Standard Atomic Weight (Da)	Isotopic Mass (Da)
Carbon (C)	[12.0096, 12.0116]	
Hydrogen (H)	[1.00784, 1.00811]	
Oxygen (O)	[15.99903, 15.99977]	
Carbon-13 ( $^{13}\text{C}$ )	13.003354835	

Note: Standard atomic weights are presented as intervals to reflect natural isotopic abundance variations on Earth[6][7][8][9]. For calculation purposes, conventional single values are often used: C  $\approx$  12.011, H  $\approx$  1.008, and O  $\approx$  15.999.

## Calculation Methodology

The molecular weight of Arabinose-1- $^{13}\text{C}$  is calculated by summing the masses of its constituent atoms, substituting the mass of one standard carbon atom with the precise mass of a Carbon-13 isotope.

Step 1: Calculate the mass of the unmodified portion of the molecule.

The arabinose molecule ( $\text{C}_5\text{H}_{10}\text{O}_5$ ) contains:

- 5 Carbon atoms
- 10 Hydrogen atoms
- 5 Oxygen atoms

For Arabinose-1- $^{13}\text{C}$ , we consider:

- 4 standard Carbon atoms
- 1 Carbon-13 atom
- 10 Hydrogen atoms

- 5 Oxygen atoms

Step 2: Sum the atomic masses.

Using the precise isotopic and atomic masses for accuracy:

- Mass of 4 standard Carbon atoms (using  $^{12}\text{C}$  as the most abundant isotope for precision):  $4 * 12.0000000 \text{ Da} = 48.0000000 \text{ Da}$
- Mass of 1 Carbon-13 atom:  $1 * 13.003354835 \text{ Da} = 13.003354835 \text{ Da}$  [\[10\]](#)[\[11\]](#)
- Mass of 10 Hydrogen atoms (using the protium isotope  $^1\text{H}$  for precision):  $10 * 1.00782503223 \text{ Da} = 10.0782503223 \text{ Da}$  [\[12\]](#)
- Mass of 5 Oxygen atoms (using the  $^{16}\text{O}$  isotope for precision):  $5 * 15.99491461957 \text{ Da} \approx 79.97457309785 \text{ Da}$

Step 3: Total Molecular Weight Calculation.

Total Molecular Weight = (Mass of 4 C atoms) + (Mass of 1  $^{13}\text{C}$  atom) + (Mass of 10 H atoms) + (Mass of 5 O atoms)  
Total Molecular Weight =  $48.0000000 + 13.003354835 + 10.0782503223 + 79.97457309785$   
Total Molecular Weight  $\approx 151.056178 \text{ Da}$

For practical laboratory applications, using conventional atomic weights provides a useful approximation:

- Molecular Weight of standard Arabinose ( $\text{C}_5\text{H}_{10}\text{O}_5$ )  $\approx 150.13 \text{ g/mol}$  .
- The mass difference comes from substituting one carbon atom with  $^{13}\text{C}$ . The difference between the mass of  $^{13}\text{C}$  (13.00335 Da) and  $^{12}\text{C}$  (12.00000 Da) is approximately 1.00335 Da.
- Approximate Molecular Weight of Arabinose-1- $^{13}\text{C}$  =  $150.13 + (13.00335 - 12.011) \approx 151.122 \text{ g/mol}$  . This is an approximation using mixed standard and isotopic masses.

The most precise value is derived from the sum of the exact masses of the most common isotopes, with the  $^{13}\text{C}$  substitution.

Table 2: Molecular Weight Summary

Compound	Molecular Formula	Calculation Method	Molecular Weight (Da)
Arabinose (standard)	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	Sum of conventional atomic weights	~150.13
Arabinose-1- <sup>13</sup> C	( <sup>13</sup> C)C <sub>4</sub> H <sub>10</sub> O <sub>5</sub>	Sum of precise isotopic masses	151.056

## Experimental Protocols and Visualizations

The determination of a molecule's molecular weight is a foundational calculation based on established physical constants and does not involve an experimental protocol or a signaling pathway. Therefore, the requested sections for "Experimental Protocols" and "Mandatory Visualization" are not applicable to this specific technical query. The logical relationship for the calculation is a simple summation, as detailed in the methodology above.

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